

An In-depth Technical Guide to 3,4'-Dimethylbiphenyl

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Compound of Interest

Compound Name: 3,4'-Dimethylbiphenyl

Cat. No.: B1265720

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4'-Dimethylbiphenyl**, a biphenyl derivative with applications in chemical synthesis and potential relevance in drug discovery. This document collates its chemical and physical properties, outlines a general synthesis methodology, and discusses its known applications.

Core Data and Properties

3,4'-Dimethylbiphenyl is an aromatic hydrocarbon with the chemical formula $C_{14}H_{14}$.^{[1][2][3][4]} Its core properties are summarized in the table below.

Property	Value	Source
CAS Number	4433-11-8	[1][2][3]
Molecular Formula	C ₁₄ H ₁₄	[1][2][3][4]
Molecular Weight	182.26 g/mol	[1][2][3][4]
IUPAC Name	1,2-dimethyl-4-phenylbenzene	[3]
Synonyms	3,4-Dimethyl-1,1'-biphenyl, 1,2-dimethyl-4-phenylbenzene	[2][3]
Estimated Boiling Point	296 °C	[2]
Estimated Vapor Pressure	0.0016 hPa @ 20°C; 0.0027 hPa @ 25°C	[2]
XLogP3-AA	4.3	[2][3]
Water Solubility	0.03 g/L	[2]
Ethanol Solubility	61.61 g/L	[2]
Methanol Solubility	37.67 g/L	[2]
Storage Temperature	-20°C	[1]

Synthesis and Production

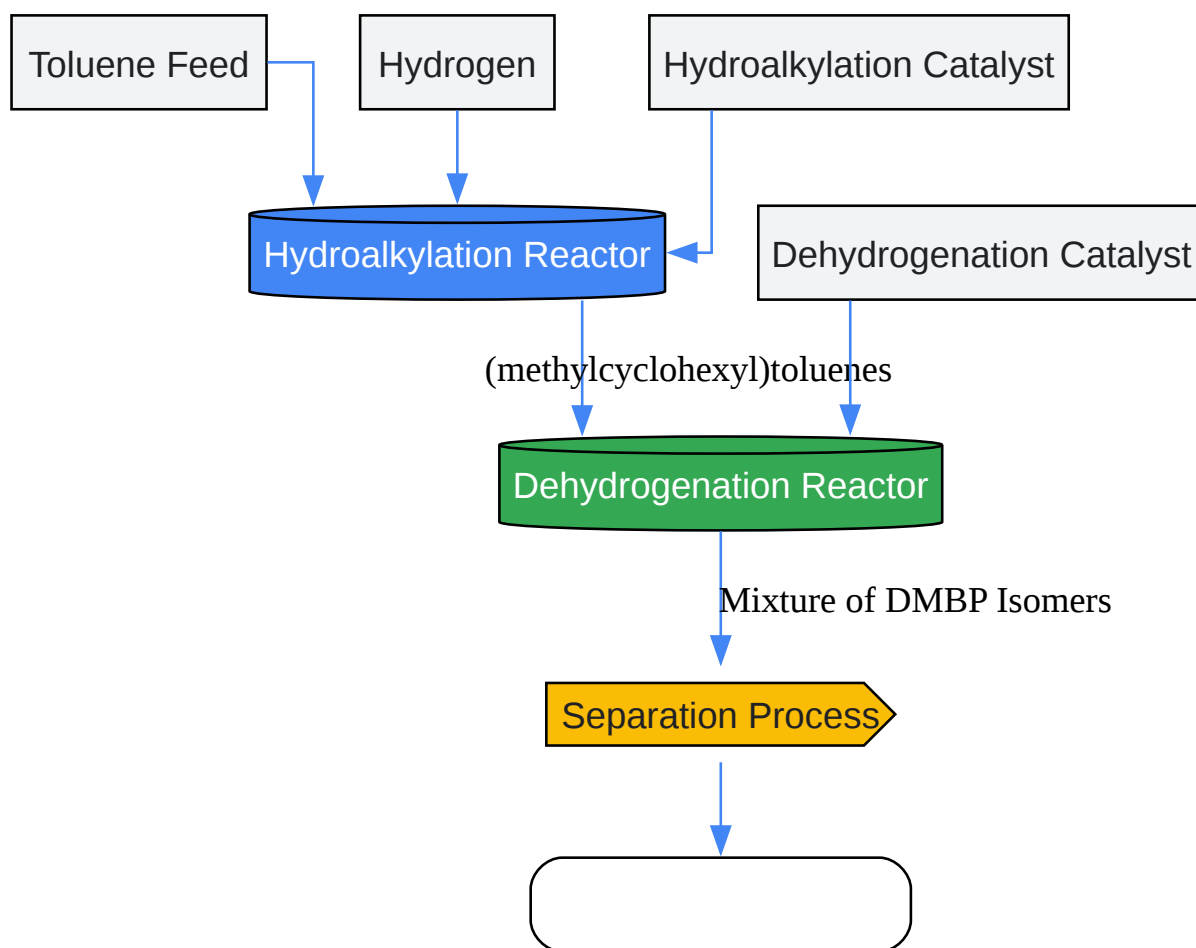
A general method for the production of 3,4'- and 4,4'-dimethyl-substituted biphenyl compounds involves a two-step process starting from toluene.[5] The first step is a hydroalkylation reaction, followed by a dehydrogenation step.

Experimental Protocol: General Synthesis of Dimethyl-Substituted Biphenyls

- Hydroalkylation: A feed containing toluene is brought into contact with hydrogen in the presence of a hydroalkylation catalyst. This reaction produces (methylcyclohexyl)toluenes.[5]
- Dehydrogenation: At least a portion of the product from the hydroalkylation step is then dehydrogenated using a dehydrogenation catalyst. This step results in a mixture of dimethyl-substituted biphenyl isomers, including **3,4'-dimethylbiphenyl**.[5]

- Separation: The resulting mixture of isomers can then be separated to isolate the desired **3,4'-dimethylbiphenyl**.^[5]

Below is a diagram illustrating this general synthesis workflow.



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Caption: General synthesis workflow for **3,4'-Dimethylbiphenyl**.

Applications and Biological Relevance

3,4'-Dimethylbiphenyl serves as a key intermediate in the synthesis of various commercially valuable products.^{[1][5]}

- Polymers and Plasticizers: It is utilized in the production of polyesters and plasticizers. The dimethylbiphenyl core can be oxidized to form the corresponding dicarboxylic acids, which

are then used as monomers in polymerization reactions.[5]

- Drug Development: As a biphenyl derivative, **3,4'-Dimethylbiphenyl** is used in biochemical experiments and as a starting material in the synthesis of more complex molecules for drug discovery.[6] Biphenyl derivatives, as a class, are known to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[7] While specific biological activities of **3,4'-Dimethylbiphenyl** are not extensively documented in the reviewed literature, its structural motif is present in various biologically active compounds.

No specific signaling pathways involving **3,4'-Dimethylbiphenyl** have been detailed in the available scientific literature.

Safety and Handling

Specific safety and toxicity data for **3,4'-Dimethylbiphenyl** are not readily available. However, for related compounds such as Dimethyl biphenyl-4,4'-dicarboxylate, hazards include skin and eye irritation.[8] For 3,4-Dimethylphenol, a related dimethylated aromatic compound, hazards include severe irritation or burns to the eyes and skin, and irritation of the respiratory system.[9] [10] It is recommended to handle **3,4'-Dimethylbiphenyl** with appropriate personal protective equipment, including gloves and safety glasses, in a well-ventilated area.

Disclaimer: This document is intended for informational purposes for a technical audience. All laboratory work should be conducted with appropriate safety precautions and after consulting a comprehensive Safety Data Sheet (SDS) for the specific compound.

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